

A Comparative Guide to the Toxicity of Phenoxyethyl Esters

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Compound of Interest

Compound Name: 2-Phenoxyethyl propionate

CAS No.: 23495-12-7

Cat. No.: B1207134

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This guide provides an in-depth, objective comparison of the toxicological profiles of common phenoxyethyl esters, including 2-phenoxyethyl acetate, **2-phenoxyethyl propionate**, and 2-phenoxyethyl isobutyrate, alongside the parent alcohol, phenoxyethanol. This document is intended for researchers, scientists, and drug development professionals to facilitate informed decisions in formulation and safety assessments.

Introduction to Phenoxyethyl Esters

Phenoxyethyl esters are a class of chemical compounds characterized by a phenoxyethyl group linked to a carboxylic acid ester. They are structurally related to phenoxyethanol, a widely used preservative in cosmetics and pharmaceutical products.^[1] The addition of different ester groups to the phenoxyethanol backbone can alter the physicochemical properties of the molecule, which in turn can influence its toxicological profile. This guide will delve into the comparative toxicity of these esters, providing a side-by-side analysis of key toxicological endpoints.

Comparative Toxicity Profile

The following sections detail the available toxicological data for phenoxyethanol and its acetate, propionate, and isobutyrate esters. The data is presented to allow for a clear comparison across different toxicological endpoints.

Acute Toxicity

Acute toxicity studies are crucial for determining the potential for adverse effects after a single exposure to a substance. The most common measures are the median lethal dose (LD50) for oral and dermal routes of exposure.

Compound	Oral LD50 (rat)	Dermal LD50 (rabbit)
Phenoxyethanol	> 5,000 mg/kg[2]	> 5,000 mg/kg[2]
2-Phenoxyethyl Acetate	3,670 mg/kg[3]	6,210 mg/kg[3]
2-Phenoxyethyl Propionate	Not available	Not determined[4]
2-Phenoxyethyl Isobutyrate	> 5,000 mg/kg[5]	> 5,000 mg/kg[5]

Analysis of Acute Toxicity Data:

Based on the available data, phenoxyethanol and 2-phenoxyethyl isobutyrate exhibit low acute toxicity via both oral and dermal routes. 2-Phenoxyethyl acetate shows slightly higher acute oral toxicity compared to the others. A significant data gap exists for the acute toxicity of **2-phenoxyethyl propionate**.

Skin Irritation and Corrosion

The potential of a substance to cause skin irritation or corrosion is a critical safety consideration.

- Phenoxyethanol: Generally considered to have low skin irritation potential.[6]
- 2-Phenoxyethyl Acetate: Based on available data, it is not classified as a skin irritant.[3]
- **2-Phenoxyethyl Propionate**: Not expected to be a skin irritant.[4]

- 2-Phenoxyethyl Isobutyrate: In a 13-week subchronic dermal toxicity study in rats, no treatment-related skin irritation was observed at doses up to 1000 mg/kg/day.[7]

Eye Irritation

Eye irritation potential is another key endpoint, especially for substances used in products that may come into contact with the eyes.

- Phenoxyethanol: Can cause eye irritation.[1]
- 2-Phenoxyethyl Acetate: Causes serious eye damage.[3]
- **2-Phenoxyethyl Propionate**: Data not available.
- 2-Phenoxyethyl Isobutyrate: A toxicologic and dermatologic review indicates that mucous membrane (eye) irritation data is available.[3]

Skin Sensitization

Skin sensitization is an allergic reaction that can occur after repeated exposure to a substance.

- Phenoxyethanol: Not considered to be a skin sensitizer.[6]
- 2-Phenoxyethyl Acetate: Based on available data, it is not classified as a skin sensitizer.[3]
- **2-Phenoxyethyl Propionate**: Not considered a skin sensitizer, with read-across data from 2-phenoxyethyl isobutyrate supporting this conclusion.[8]
- 2-Phenoxyethyl Isobutyrate: Does not present a concern for skin sensitization.[7]

Genotoxicity

Genotoxicity tests assess the potential of a substance to damage genetic material.

- Phenoxyethanol: Not expected to be genotoxic.[7]
- 2-Phenoxyethyl Acetate: Data on genotoxicity is not readily available in the searched results.

- **2-Phenoxyethyl Propionate:** Does not present a concern for genetic toxicity, supported by read-across data from phenethyl isobutyrate.[8]
- 2-Phenoxyethyl Isobutyrate: Not expected to be genotoxic.[7]

Mechanistic Insights and Metabolism

The toxicity of phenoxyethyl esters is intrinsically linked to their metabolism. It is hypothesized that these esters are hydrolyzed in the body to phenoxyethanol and the corresponding carboxylic acid. The toxicity of phenoxyethanol is thought to be related to its ability to induce oxidative stress.[9]

A study on the dermal absorption and subchronic toxicity of 2-phenoxyethyl isobutyrate in rats showed that it is absorbed through the skin and metabolized.[7] The repeated dose toxicity No-Observed-Adverse-Effect Level (NOAEL) for this study was determined to be 1000 mg/kg/day. [7] For **2-phenoxyethyl propionate**, a dermal 13-week subchronic toxicity study on the read-across material 2-phenoxyethyl isobutyrate determined a NOAEL of 1000 mg/kg/day.[8]

Experimental Protocols

The following are standardized protocols for key toxicological endpoints, based on OECD guidelines.

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.

- **Animal Selection:** Healthy, young adult rats of a single sex (usually females) are used.
- **Housing and Feeding:** Animals are housed in appropriate conditions with free access to food and water.
- **Dosing:** A single dose of the test substance is administered by gavage. The starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight.

- Observation: Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
- Endpoint: The test allows for the classification of the substance into a toxicity class based on the observed mortality at different dose levels.

Dermal Irritation/Corrosion - OECD Guideline 404

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- Animal Selection: Healthy, young adult albino rabbits are used.
- Preparation of Skin: The fur on the back of the animal is clipped 24 hours before the test.
- Application of Test Substance: A small amount of the test substance is applied to a small area of the clipped skin and covered with a gauze patch.
- Exposure: The patch is left in place for 4 hours.
- Observation: The skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals after patch removal.
- Scoring: The severity of the skin reactions is scored according to a standardized scale.

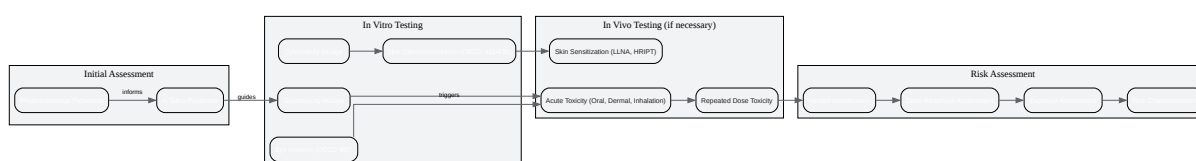
Eye Irritation/Corrosion - OECD Guideline 405

This guideline describes the procedure for assessing the potential of a substance to cause eye irritation or corrosion.

- Animal Selection: Healthy, young adult albino rabbits are used.
- Application of Test Substance: A small amount of the test substance is instilled into the conjunctival sac of one eye of the rabbit. The other eye serves as a control.
- Observation: The eyes are examined for signs of irritation, including redness of the conjunctiva, swelling, and corneal opacity, at specified intervals after instillation.
- Scoring: The severity of the eye reactions is scored according to a standardized scale.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for assessing the toxicity of a new chemical substance, incorporating both in vivo and in vitro methods.



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Caption: A generalized workflow for chemical toxicity testing.

Conclusion

This comparative guide highlights the differences in the toxicological profiles of phenoxyethanol and its acetate, propionate, and isobutyrate esters. While all compounds generally exhibit low to moderate acute toxicity, there are notable differences in their potential for eye irritation, with 2-phenoxyethyl acetate showing a higher hazard in this regard. The data also suggests that these compounds are not typically skin irritants or sensitizers and are not expected to be genotoxic.

The principle of read-across is often employed in the safety assessment of these esters, where data from a well-studied analogue (like 2-phenoxyethyl isobutyrate) is used to infer the properties of a less-studied one (like **2-phenoxyethyl propionate**).^[8] This approach is scientifically justified by the expected common metabolic pathway, where the esters are hydrolyzed to phenoxyethanol.

It is crucial for researchers and formulators to consider the specific toxicological profile of each phenoxyethyl ester when selecting them for use in products. Further research is warranted to fill the existing data gaps, particularly for the acute toxicity of **2-phenoxyethyl propionate** and the inhalation toxicity of all the esters, to allow for a more complete and robust comparative safety assessment.

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